

Tetraallylsilane (CAS No. 1112-66-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tetraallylsilane*

Cat. No.: *B074137*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **tetraallylsilane** (CAS No. 1112-66-9), a versatile organosilicon compound. This document details its chemical and physical properties, synthesis methodologies, key reactions, and burgeoning applications in materials science and as a precursor for bioactive molecules relevant to drug discovery and development.

Core Properties of Tetraallylsilane

Tetraallylsilane, also known as tetra(2-propen-1-yl)silane, is a clear, colorless to light yellow liquid.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for experimental design and safety considerations.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	1112-66-9	[1][2]
Molecular Formula	C ₁₂ H ₂₀ Si	[2][3]
Molecular Weight	192.37 g/mol	[2][3]
Density	0.831 g/mL at 25 °C	[1][2]
Boiling Point	90 °C at 3 mmHg	[1][2]
Refractive Index (n _{20/D})	1.485	[1]
Flash Point	77 °C (170.6 °F) - closed cup	[2]
Solubility	Insoluble in water	[1]
Appearance	Colorless to light yellow liquid	[1][4]

Spectroscopic Data

Spectrum Type	Key Peaks/Shifts
¹ H NMR	Signals corresponding to the allyl protons.
¹³ C NMR	Signals for the olefinic and aliphatic carbons of the allyl groups.
IR Spectroscopy	Characteristic peaks for C=C and C-H stretching of the allyl groups.
Raman Spectroscopy	Vibrational modes of the Si-C and C=C bonds.

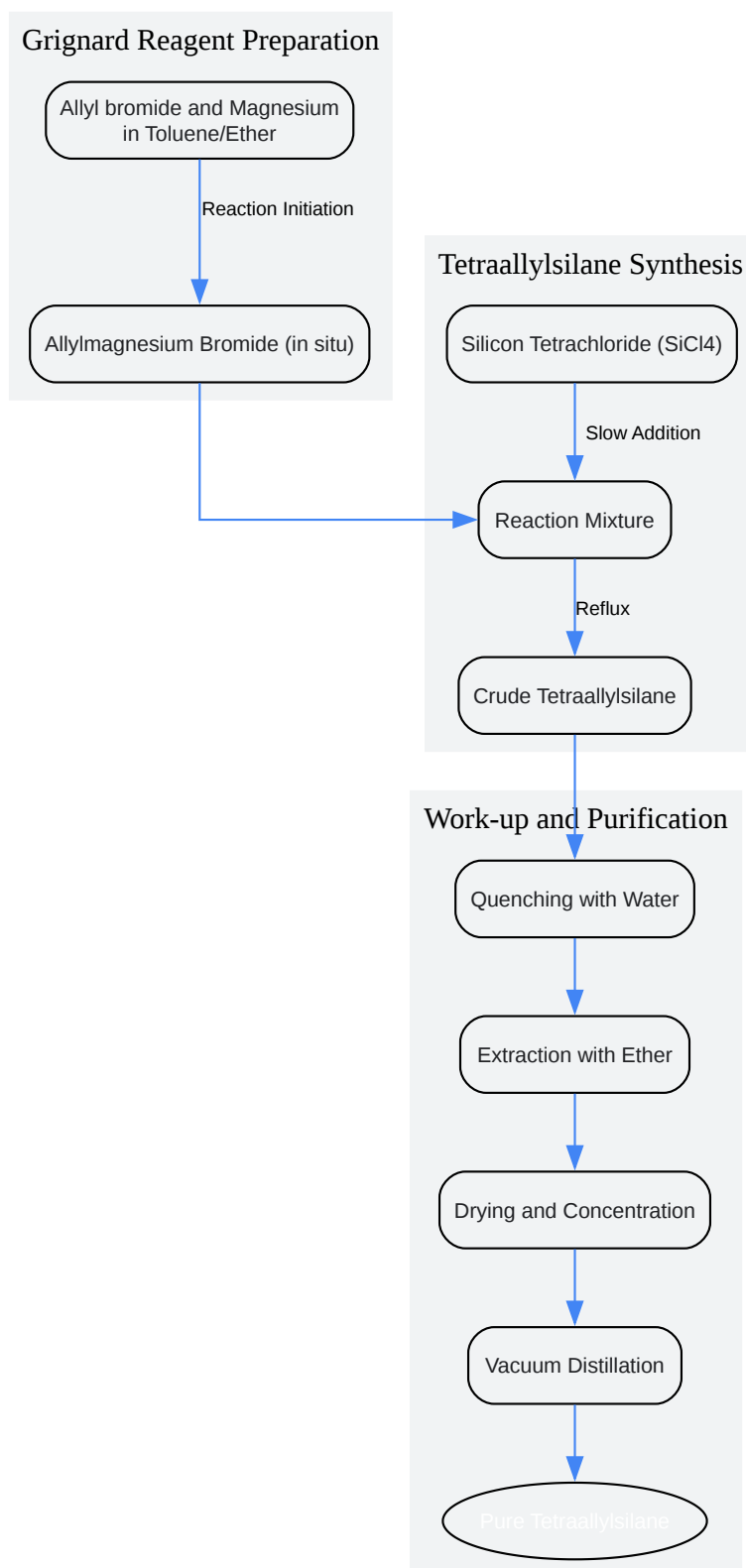
Synthesis of Tetraallylsilane

The primary and most efficient method for synthesizing **tetraallylsilane** is through the Grignard reaction. This one-step approach offers high yields and is suitable for industrial-scale production.[5]

One-Step Grignard Synthesis

This method involves the reaction of silicon tetrachloride (SiCl_4) with allylmagnesium bromide, a Grignard reagent formed in situ from allyl bromide and magnesium.^[5] The reaction is typically carried out in a mixed solvent system of toluene and diethyl ether.^[5] A yield of 91% has been reported when the molar ratio of diethyl ether to allyl bromide is 4.^[5]

Below is a generalized experimental workflow for this synthesis.



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Figure 1: Experimental workflow for the one-step Grignard synthesis of **tetraallylsilane**.

Key Reactions and Synthetic Utility

Tetraallylsilane is a valuable precursor in organic synthesis, primarily due to the reactivity of its allyl groups. One of its notable transformations is the iodine-promoted rearrangement, which can be controlled to yield mono- or di-rearranged products.^{[6][7]} This reaction is significant as it can be employed to generate silicon-stereogenic organosilanes, which are of interest in medicinal chemistry and materials science.^{[6][8]}

Iodine-Promoted Rearrangement

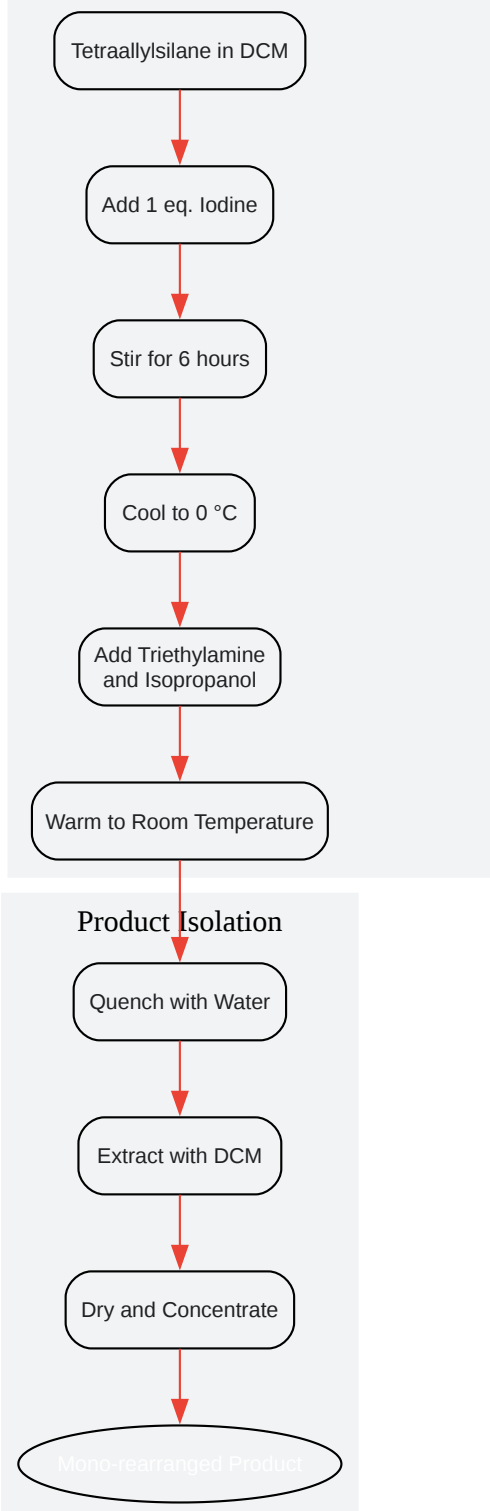
The reaction of **tetraallylsilane** with iodine (I_2) can lead to a mono- or double rearrangement, depending on the stoichiometry of the iodine used.^{[6][7]} Using one equivalent of iodine results in a high yield of the mono-rearranged product, while an excess of iodine (e.g., three equivalents) favors the double rearrangement.^{[6][7]}

Experimental Protocol for Mono-rearrangement:

- A solution of **tetraallylsilane** (1.0 mmol) in dichloromethane (DCM, 10 mL) is prepared.^[6]
- Iodine (1.0 mmol) is added to the solution, and the mixture is stirred for 6 hours.^[6]
- The solution is cooled to 0 °C.^[6]
- Triethylamine (2.0 mmol) and isopropanol (1.5 mmol) are added.^[6]
- The resulting mixture is stirred and allowed to warm to room temperature over 6 hours.^[6]
- The reaction is quenched with water and extracted with DCM.^[6]
- The combined organic extracts are dried and concentrated to yield the mono-rearranged product.^[6]

The workflow for this selective rearrangement is depicted below.

Iodine-Promoted Mono-rearrangement



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Figure 2: Experimental workflow for the iodine-promoted mono-rearrangement of **tetraallylsilane**.

Applications in Drug Development and Materials Science

The synthetic versatility of **tetraallylsilane** and its derivatives makes them valuable in the development of new materials and as building blocks in the synthesis of complex, biologically active molecules.

Precursor for Bioactive Molecules

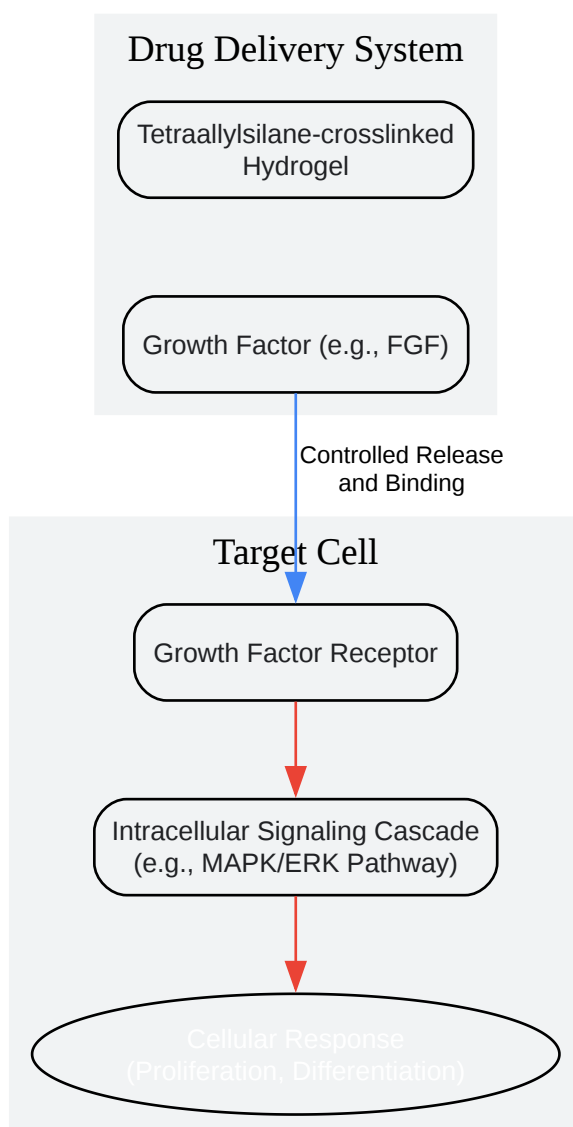
Allylsilanes are recognized as important intermediates in the synthesis of natural products and other bioactive compounds.[5] The allyl groups in **tetraallylsilane** can be functionalized through various organic reactions, including hydrosilylation, to introduce a wide range of chemical moieties. This functionalization capability allows for the construction of complex molecular architectures that are often required for biological activity.

Cross-linking Agent for Biomedical Polymers

The four allyl groups of **tetraallylsilane** make it an effective cross-linking agent. In polymer chemistry, it can be used to form three-dimensional polymer networks, such as hydrogels. These hydrogels can be designed for various biomedical applications, including controlled drug delivery and as scaffolds for tissue engineering. The biocompatibility of the resulting silicon-containing polymers is a key advantage in these applications.

Conceptual Application in Modulating Cellular Signaling for Tissue Regeneration

A potential application of **tetraallylsilane** is in the creation of smart biomaterials that can influence cellular signaling pathways. For instance, a hydrogel cross-linked with a **tetraallylsilane** derivative could be loaded with a therapeutic agent, such as a growth factor. The controlled release of this growth factor from the hydrogel can then stimulate specific signaling pathways in target cells, promoting tissue regeneration. The diagram below illustrates this conceptual signaling pathway.



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Figure 3: Conceptual signaling pathway influenced by a **tetraallylsilane**-based drug delivery system.

Safety and Handling

Tetraallylsilane is a combustible liquid and should be handled with appropriate safety precautions.[2][9] It is recommended to work in a well-ventilated area and to wear personal protective equipment, including eye protection and gloves.[2][9] Store in a cool, dry place away from sources of ignition.[9] For detailed safety information, refer to the Safety Data Sheet (SDS).[9][10]

Conclusion

Tetraallylsilane is a versatile and valuable chemical compound with established and emerging applications. Its straightforward synthesis, coupled with the reactivity of its four allyl groups, makes it an important building block in organic synthesis and polymer chemistry. For researchers and professionals in drug development and materials science, **tetraallylsilane** offers a platform for the creation of novel bioactive molecules and advanced functional materials with significant potential in biomedical applications.

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